

Essential Safety and Logistics for Handling 2-Ethylcyclohexanone

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Compound of Interest

Compound Name: 2-Ethylcyclohexanone

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This document provides critical safety protocols and logistical guidance for the handling and disposal of **2-Ethylcyclohexanone** (CAS No. 4423-94-3). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

2-Ethylcyclohexanone is a combustible liquid that can cause significant skin, eye, and respiratory irritation.^{[1][2][3]} It is also harmful if swallowed or inhaled.^{[2][3]} The following information outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to mitigate these risks.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **2-Ethylcyclohexanone** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₈ H ₁₄ O	[1][4]
Molecular Weight	126.20 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	67 °C @ 13 Torr	[2]
Flash Point	85 °C / 185 °F	[5]
Density	0.9224 g/cm ³ @ 16 °C	[2]
Solubility	Insoluble in water, soluble in alcohol	[2]

Operational Plan: Step-by-Step Handling Procedures

Strict adherence to the following operational plan is mandatory when working with **2-Ethylcyclohexanone**.

1. Engineering Controls and Preparation:

- Ventilation: Always handle **2-Ethylcyclohexanone** in a well-ventilated area, preferably within a chemical fume hood.[5][6]
- Emergency Equipment: Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.[7]
- Fire Safety: Keep a Class B fire extinguisher (CO₂, dry chemical, or foam) in the immediate vicinity.[5] Prohibit all open flames, sparks, and hot surfaces from the handling area.[3][5][8]
- Spill Kit: Have a chemical spill kit with an inert absorbent material (e.g., sand, vermiculite) readily available.[8][9]

2. Donning Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles that meet ANSI Z87.1 standards.
[10] If there is a significant risk of splashing, a face shield worn over safety glasses is required.[10][11]
- Hand Protection: Wear chemical-resistant gloves, such as nitrile or neoprene.[10] Inspect gloves for any signs of degradation or contamination before each use and replace them immediately if contact with the chemical occurs.[10]
- Body Protection: A flame-resistant lab coat should be worn and fully buttoned.[10] Long pants and closed-toe, chemical-resistant shoes are mandatory to cover all skin.[7][10]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below permissible limits, or if aerosols are generated, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.[8]

3. Chemical Handling:

- Grounding: Ground and bond containers when transferring the liquid to prevent static discharge.[3][8]
- Dispensing: Use only non-sparking tools for all operations.[8]
- Hygiene: Avoid breathing vapors or mists.[3][5] Do not eat, drink, or smoke in the handling area.[3][12] Wash hands thoroughly after handling.[3][5]

4. Storage:

- Container: Keep the container tightly closed when not in use.[3][5][6]
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as acids, bases, and strong reducing agents.[5][6][8]

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2-Ethylcyclohexanone** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation and Collection:

- **Waste Container:** Collect all **2-Ethylcyclohexanone** waste in a dedicated, clearly labeled, and leak-proof container made of a compatible material (e.g., glass or polyethylene).[9]
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the full chemical name "**2-Ethylcyclohexanone**" and relevant hazard pictograms.[9]
- **Solid Waste:** Any contaminated solid materials (e.g., gloves, absorbent pads, filter paper) should be double-bagged and placed in a designated solid hazardous waste container.[9]

2. Spill Management:

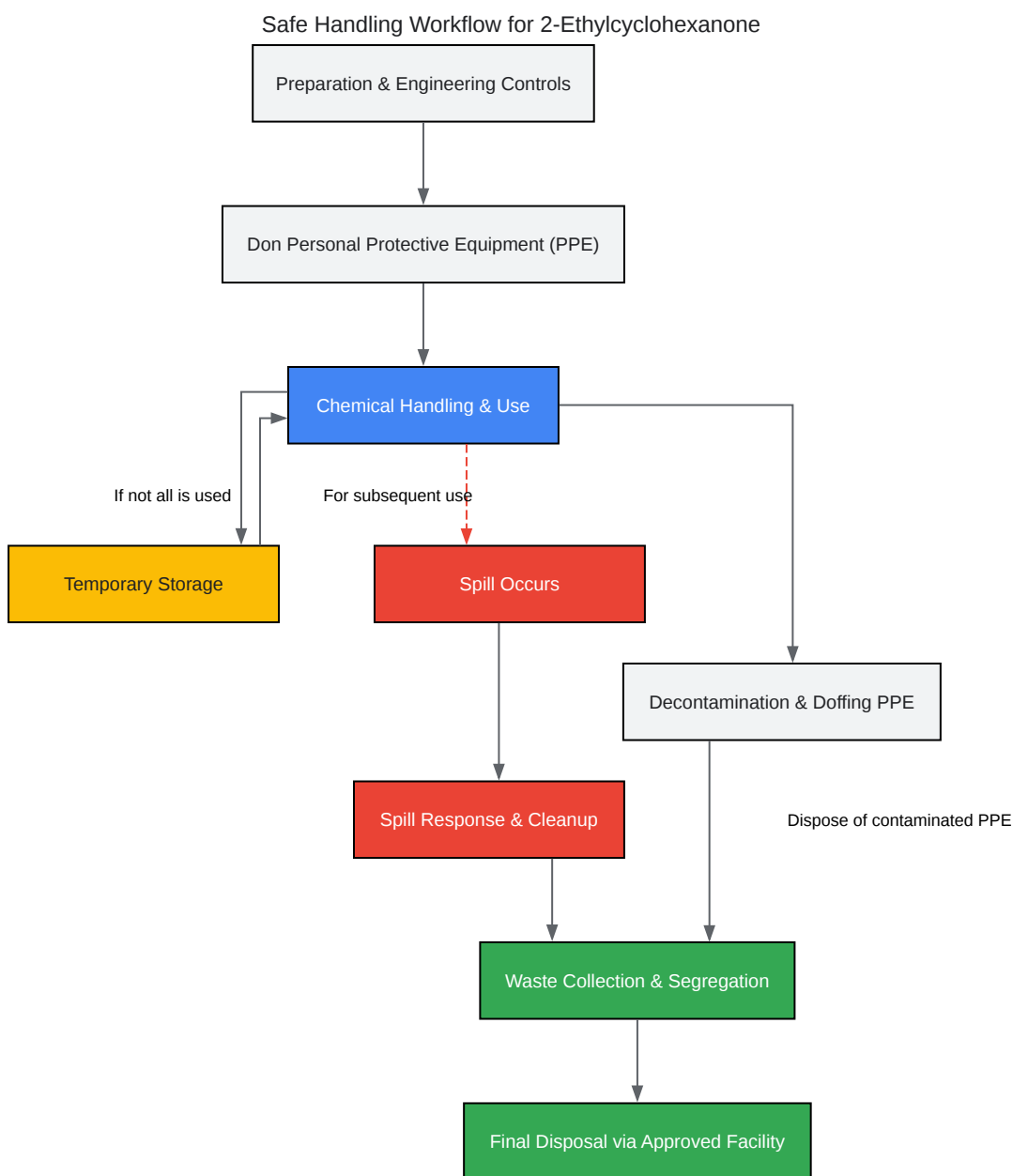
- **Small Spills:** For minor spills, absorb the liquid with an inert material like sand or vermiculite. [8][9] Do not use combustible materials like paper towels as the primary absorbent.[9]
- **Collection:** Carefully sweep or scoop the absorbed material into the designated hazardous waste container.[8][9]
- **Large Spills:** In the event of a large spill, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department or emergency response team immediately.

3. Final Disposal:

- **Licensed Disposal:** All waste containing **2-Ethylcyclohexanone** must be disposed of through an approved hazardous waste disposal facility.[3][5][9] Do not pour this chemical down the drain.[9]
- **Regulatory Compliance:** Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[13]

Visualization of Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Ethylcyclohexanone**, from preparation to final disposal.



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Caption: Workflow for safe handling of **2-Ethylcyclohexanone**.

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